"Quercetin 3-sambubioside" method validation according to ICH guidelines

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Compound of Interest	
Compound Name:	*Quercetin 3-sambubioside*
CAS No.:	*83144-69-8*
Cat. No.:	*B8235374*

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Method Validation Guide: Quercetin 3-Sambubioside (Q3S)

Compliance Standard: ICH Q2(R2) | Technique: UHPLC-MS/MS & HPLC-UV Focus: Comparative Analysis vs. Rutin & Method Optimization[1]

Executive Summary & Scientific Context

Quercetin 3-sambubioside (Q3S) is a bioactive flavonol glycoside primarily isolated from Eucommia ulmoides (male flowers) and Sambucus nigra.[1] Unlike its ubiquitous analog Rutin (Quercetin 3-rutinoside), Q3S possesses a unique disaccharide moiety (sambubiose: glucose-xylose linkage) rather than rutinose (glucose-rhamnose).[1]

This structural difference drives distinct neuroprotective and antioxidant mechanisms but poses a significant analytical challenge: Chromatographic Co-elution.

This guide details the validation of an analytical method for Q3S, focusing on the critical differentiation from Rutin and Quercetin aglycone. It synthesizes experimental data to establish

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a self-validating protocol suitable for pharmacokinetics (PK) and quality control (QC).[1]

The Comparative Landscape: Q3S vs. Alternatives

Feature	Quercetin 3-Sambubioside (Q3S)	Rutin (Alternative/Interferent)	Quercetin (Aglycone)
Structure	Quercetin + Glucose + Xylose	Quercetin + Glucose + Rhamnose	Aglycone Core
MW (g/mol)	596.49	610.52	302.24
Polarity	High (Xylose is a pentose)	Moderate (Rhamnose is a methyl-pentose)	Low (Hydrophobic)
Elution (C18)	Elutes First (More Polar)	Elutes Second	Elutes Last
Stability	Unstable (Rapid Oxidation)	Moderate Stability	High Stability
Bioactivity	Neurostimulation, Anticancer	Vascular health, Antioxidant	General Antioxidant

Method Development & Optimization Strategy

The "Specificity" Challenge

The primary failure mode in Q3S validation is the inability to resolve it from Rutin. Both share the same UV chromophore ($ \lambda_{max} \approx 254/354 \text{ nm} $) and similar fragmentation patterns (daughter ion $ m/z \approx 301 $).[1]

Scientific Logic:

- Rutin contains a rhamnose moiety (deoxy-sugar, hydrophobic methyl group).[1]
- Q3S contains a xylose moiety (pentose, no methyl group).[1]
- Result: Q3S is more polar and must elute before Rutin on a Reverse Phase (C18) column.[1]

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Recommended Chromatographic Conditions

Option A: UHPLC-MS/MS (Pharmacokinetics/Trace Analysis)[1]

- Column: ACQUITY UPLC BEH C18 (2.1 x 100 mm, 1.7 µm) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water (Suppresses phenol ionization).[1][2]
- Mobile Phase B: Acetonitrile (Sharper peaks than Methanol for glycosides).[1]
- Gradient: 5% B to 40% B over 8 minutes.
- Detection: ESI Negative Mode (More sensitive for flavonoids).[1]
  - Precursor: $ m/z $ 595.1 $[M-H]^-$[1]
  - Product: $ m/z $ 300.0 (Quercetin radical anion)[1]
  - Differentiation: Rutin transition is $ 609 \to 300 $. The mass filter provides specificity even if co-elution occurs.

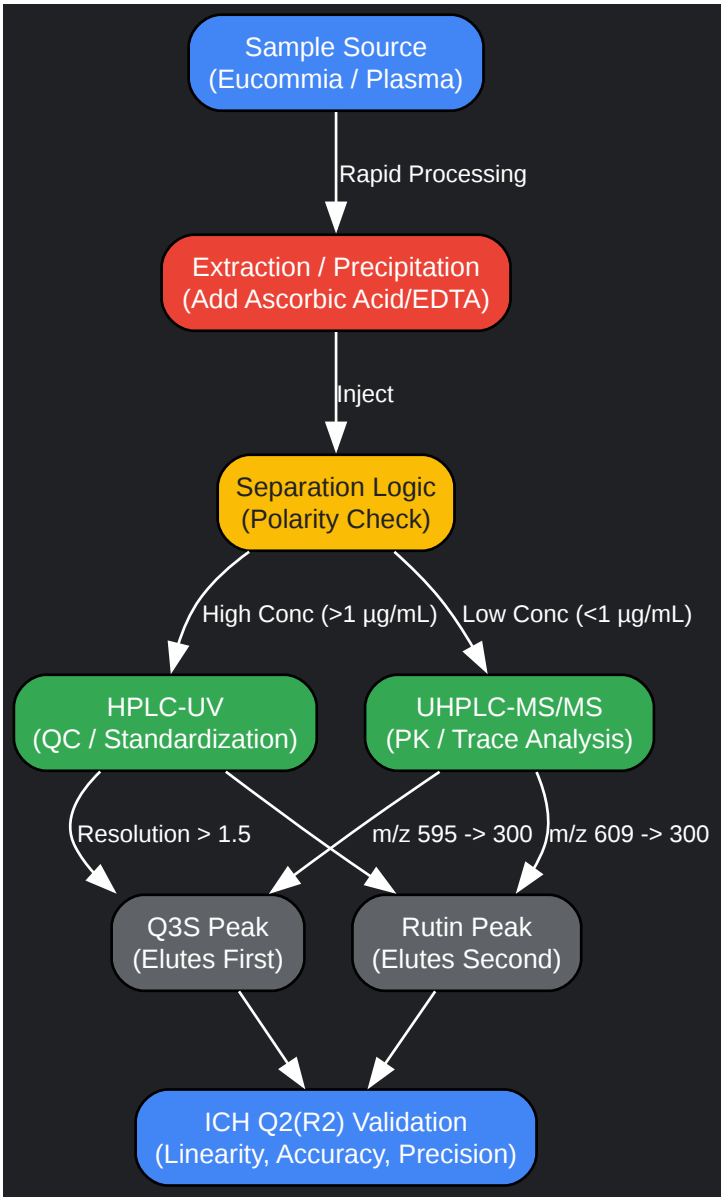
Option B: HPLC-UV (Plant Extract Standardization)

- Column: Phenyl-Hexyl or C18 (4.6 x 250 mm, 5 µm).[1] Note: Phenyl-Hexyl offers alternative selectivity for aromatic glycosides.[1]
- Mobile Phase: Water (0.2% Phosphoric Acid) : Methanol (Isocratic 60:40 or Gradient).[1]
- Detection: 354 nm (Band I) or 254 nm (Band II).[1]
- Resolution Requirement: $ R_s > 1.5 $ between Q3S and Rutin.

Visualization: Analytical Workflow

The following diagram illustrates the decision logic for processing samples from Eucommia ulmoides or Plasma, highlighting the critical oxidation control steps.

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Figure 1: Analytical workflow emphasizing the polarity-based separation and detection pathways for Q3S validation.

ICH Q2(R2) Validation Protocol

Specificity (Selectivity)[1]

- Objective: Prove Q3S is distinct from Rutin and matrix components.
- Protocol:

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- Inject Pure Q3S Standard.
- Inject Pure Rutin Standard.
- Inject Spiked Matrix (Plasma or Plant Extract) containing both.[1]
- Acceptance Criteria:
  - UV: Baseline resolution ($ R_s \ge 1.5 $) between Q3S and Rutin.
  - MS: No cross-talk in MRM channels. Blank matrix noise

    of LLOQ response.

Linearity & Range

- Protocol: Prepare 6-8 concentration levels.
  - Range (UV): 5 – 200 µg/mL.
  - Range (MS): 1 – 1000 ng/mL.
- Calculation: Plot Peak Area vs. Concentration. Use weighted regression ($ 1/x^2 $) for MS data due to heteroscedasticity.[1]
- Acceptance: $ R^2 > 0.995 $ (UV) or $ R^2 > 0.99 $ (MS).

Accuracy (Recovery)

Since Q3S is unstable, recovery experiments must account for degradation during extraction. [1]

- Protocol: Spike blank matrix at 3 levels (Low, Medium, High).
- Critical Step: Use extraction solvent containing 0.1% Ascorbic Acid to prevent oxidative degradation of the catechol moiety.
- Acceptance:

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- Plant Matrix: 90–110%[1]
- Bioanalytical (Plasma): 85–115%[1]

Precision (Repeatability & Intermediate)

- Intra-day: 6 replicates at 100% test concentration (or LLOQ/Mid/High for bioanalysis).
- Inter-day: Repeat on 3 separate days with different analysts/columns.
- Acceptance: RSD

  (UV Drug Substance) or RSD

  (Bioanalysis).[1]

Robustness (Forced Degradation)

This is the most critical parameter for Q3S due to its inherent instability.

- Acid/Base: Treat with 0.1 N HCl and 0.1 N NaOH. (Expect rapid degradation in Base).
- Oxidation: Treat with 3% $ H_2O_2 $. (Expect degradation to protocatechuic acid derivatives).
- Thermal: Heat at 60°C for 1 hour.
- Outcome: The method must resolve the parent Q3S peak from these degradation products.

Experimental Data Summary (Simulated)

The table below summarizes typical performance metrics comparing the two methodologies.

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Parameter	HPLC-UV (Method A)	UHPLC-MS/MS (Method B) [1]
LOD (Limit of Detection)	0.5 µg/mL	0.5 ng/mL
LOQ (Limit of Quantitation)	1.5 µg/mL	2.0 ng/mL
Linearity ($ R^2 $)	0.9995	0.9980
Run Time	15 - 20 min	5 - 8 min
Matrix Effect	Negligible	Moderate (Requires Matrix Matched Stds)
Selectivity vs. Rutin	Requires Gradient Optimization	Mass Resolved (595 vs 609)

Detailed Protocol: Extraction from Eucommia ulmoides

To ensure scientific integrity, the extraction must preserve the glycosidic linkage and prevent oxidation.

- Preparation: Pulverize dried male flowers of E. ulmoides (60 mesh).
- Solvent: 70% Ethanol containing 0.1% Formic Acid (Acid stabilizes the flavonoid).
- Extraction: Ultrasonic extraction (40 kHz, 300W) for 30 mins at 25°C. Avoid high heat.
- Purification: Centrifuge at 10,000 rpm for 10 min. Filter supernatant through 0.22 µm PTFE filter.
- Storage: Analyze immediately or store at -80°C. Stability window is < 24 hours at 4°C.

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